

Lightfastness issues with Solvent Blue 35 and how to mitigate them

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent blue 35

Cat. No.: B077152

[Get Quote](#)

Technical Support Center: Solvent Blue 35

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who are experiencing lightfastness issues with **Solvent Blue 35** in their experiments.

Troubleshooting Guides

This section addresses common problems encountered during the use of **Solvent Blue 35**, offering potential causes and solutions in a question-and-answer format.

Question: Why is my sample containing **Solvent Blue 35** fading or changing color upon exposure to light, even though it is rated as having good lightfastness?

Answer: While **Solvent Blue 35**, an anthraquinone dye, generally possesses good lightfastness (typically rated 6-8 on the Blue Wool Scale), several factors can contribute to its degradation in specific applications.^{[1][2]}

- **Polymer Substrate:** The type of polymer used as a matrix can significantly influence the photostability of the dye. The lightfastness of **Solvent Blue 35** is known to vary in different plastics such as polystyrene (PS), polycarbonate (PC), and polymethyl methacrylate (PMMA).^{[3][4]}

- **UV Exposure:** The intensity and wavelength of the light source are critical. High-intensity UV radiation can accelerate the degradation of the dye's chromophore.
- **Presence of Oxygen and Moisture:** The photodegradation of anthraquinone dyes is often an oxidative process, which is exacerbated by the presence of oxygen and moisture.
- **Interactions with Other Components:** Other additives in your formulation, such as certain plasticizers or flame retardants, may interact with **Solvent Blue 35** and sensitize it to photodegradation.

Question: How can I improve the lightfastness of **Solvent Blue 35** in my polymer formulation?

Answer: The most effective method to mitigate the photodegradation of **Solvent Blue 35** is to incorporate light stabilizers into your formulation. There are two main classes of stabilizers that are often used in synergy:

- **UV Absorbers (UVAs):** These compounds function by absorbing harmful UV radiation and dissipating it as heat, thereby protecting the dye from photodegradation. Common types include benzotriazoles and benzophenones.
- **Hindered Amine Light Stabilizers (HALS):** HALS are radical scavengers. They do not absorb UV radiation but instead inhibit the degradation of the polymer and the dye by trapping free radicals that are formed during photo-oxidation.

A combination of a UVA and a HALS is often recommended to provide a synergistic protective effect.

Frequently Asked Questions (FAQs)

What is the typical lightfastness rating of **Solvent Blue 35**?

The lightfastness of **Solvent Blue 35** is generally considered good, with ratings on the Blue Wool Scale (ranging from 1 for very poor to 8 for excellent). In polystyrene (PS), it is often rated as 7-8.^[3] However, in other polymers, the rating may be slightly lower.

What is the chemical nature of **Solvent Blue 35**?

Solvent Blue 35 is an anthraquinone-based dye. Its chemical structure is the source of its color and also influences its stability.

At what concentration should I use UV absorbers and HALS?

The optimal concentration of light stabilizers depends on the specific polymer, the thickness of the sample, and the expected intensity of UV exposure. Generally, concentrations ranging from 0.1% to 1.0% by weight for each stabilizer are a good starting point for experimentation.

Data Presentation

The following tables summarize the lightfastness of **Solvent Blue 35** in various polymers and provide a guide for selecting light stabilizers.

Table 1: Lightfastness of **Solvent Blue 35** in Various Polymers

Polymer	Lightfastness (Blue Wool Scale)
Polystyrene (PS)	7-8
Acrylonitrile Butadiene Styrene (ABS)	Applicable
Polymethyl Methacrylate (PMMA)	Applicable
Polycarbonate (PC)	Applicable

Note: "Applicable" indicates that **Solvent Blue 35** is used in these plastics, but specific numerical lightfastness ratings can vary based on the grade of the polymer and the manufacturing process.

Table 2: Mitigation Strategies for Improving Lightfastness of **Solvent Blue 35**

Stabilizer Type	Examples	Recommended Concentration (by weight)	Expected Improvement
UV Absorber (UVA)	Benzotriazole derivatives, Benzophenone derivatives	0.1% - 1.0%	Significant improvement by filtering UV radiation.
Hindered Amine Light Stabilizer (HALS)	Tetramethylpiperidine derivatives	0.1% - 1.0%	Significant improvement by scavenging free radicals.
UVA + HALS Combination	-	0.1% - 0.5% of each	Synergistic effect, providing broader and more durable protection.

Experimental Protocols

Protocol for Accelerated Lightfastness Testing

This protocol is based on established standards such as ISO 4892-2 and ASTM D4329 for the testing of plastics.

1. Objective:

To evaluate the lightfastness of **Solvent Blue 35** in a polymer matrix, with and without the addition of light stabilizers.

2. Materials and Equipment:

- Polymer resin (e.g., Polystyrene, Polycarbonate)
- Solvent Blue 35**
- Light stabilizers (UV absorber, HALS)

- Injection molding machine or film extruder to prepare samples
- Accelerated weathering chamber equipped with a xenon-arc lamp (as per ISO 4892-2) or a fluorescent UV lamp (as per ASTM D4329)
- Spectrocolorimeter or a spectrophotometer
- Blue Wool Scale standards (ISO 105-B02)

3. Sample Preparation:

- Prepare different formulations of the polymer:
 - Control: Polymer + **Solvent Blue 35**
 - Test Sample 1: Polymer + **Solvent Blue 35** + UV Absorber
 - Test Sample 2: Polymer + **Solvent Blue 35** + HALS
 - Test Sample 3: Polymer + **Solvent Blue 35** + UV Absorber + HALS
- Ensure a homogenous dispersion of the dye and stabilizers in the polymer matrix through a suitable compounding method.
- Produce standardized test plaques or films of a specified thickness.
- Mount the samples in the holders of the weathering chamber alongside the Blue Wool Scale standards. A portion of each sample should be masked to serve as an unexposed reference.

4. Exposure Conditions (Example based on ISO 4892-2, Cycle A):

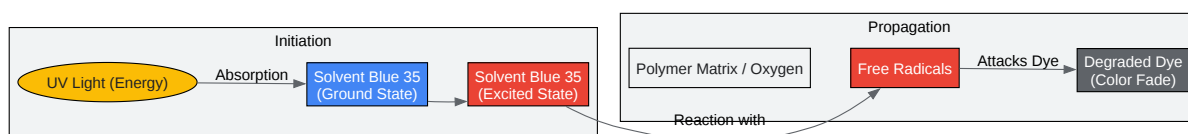
- Light Source: Xenon-arc lamp with daylight filters.
- Irradiance: 60 ± 2 W/m² in the 300-400 nm range.
- Black Panel Temperature: 65 ± 3 °C.
- Relative Humidity: $50 \pm 10\%$.

- Light/Dark/Water Spray Cycle: 102 minutes of light, followed by 18 minutes of light and water spray.

5. Evaluation:

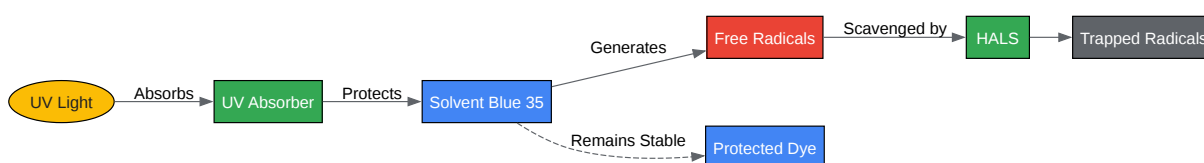
- Periodically remove the samples from the chamber at predetermined intervals.
- Visually assess the color change of the exposed area compared to the masked area and the Blue Wool Scale standards. The lightfastness rating is determined by the Blue Wool standard that shows a similar degree of fading.
- Quantitatively measure the color change (ΔE^*ab) using a spectrophotometer.

Visualizations



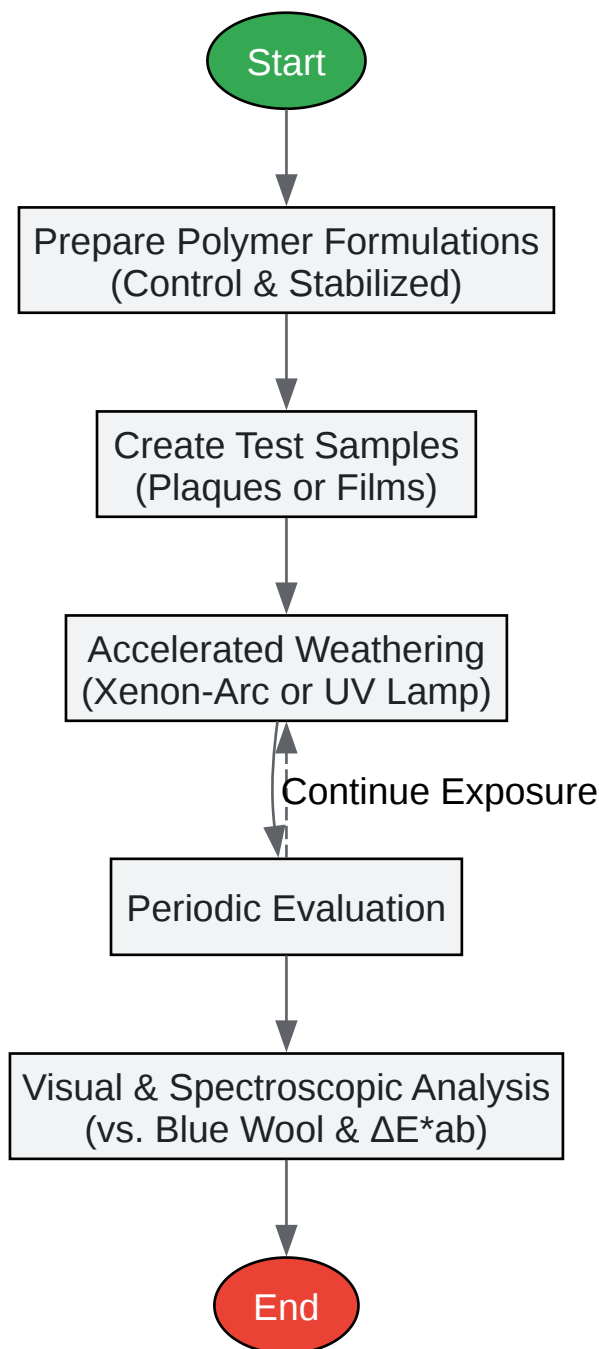
[Click to download full resolution via product page](#)

Caption: Photodegradation pathway of **Solvent Blue 35**.



[Click to download full resolution via product page](#)

Caption: Mitigation of photodegradation using UV absorbers and HALS.



[Click to download full resolution via product page](#)

Caption: Workflow for lightfastness testing of **Solvent Blue 35**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent blue 35|CAS NO.17354-14-2 [xcolorpigment.com]
- 2. chaostrade.eu [chaostrade.eu]
- 3. China Solvent Blue 35 / CAS 17354-14-2 factory and manufacturers | Precise Color [precisechem.com]
- 4. specialchem.com [specialchem.com]
- To cite this document: BenchChem. [Lightfastness issues with Solvent Blue 35 and how to mitigate them]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077152#lightfastness-issues-with-solvent-blue-35-and-how-to-mitigate-them]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com